

Safe Disposal of 6-Mercaptopurine (6-MPR): A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-MPR

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The proper disposal of 6-mercaptopurine (**6-MPR**), a potent antineoplastic and cytotoxic agent, is critical to ensure the safety of laboratory personnel and protect the environment.^[1] As a hazardous drug, **6-MPR** waste must be managed in strict accordance with federal, state, and local regulations to mitigate risks of exposure and environmental contamination.^{[1][2][3]} This guide provides a comprehensive, step-by-step protocol for the safe handling and disposal of **6-MPR** waste in a research and development setting.

Key Disposal and Safety Parameters

This table summarizes essential information for the safe management and disposal of **6-MPR** waste.

Parameter	Value / Instruction	Citation
Waste Classification	Hazardous Chemical Waste / Antineoplastic (Cytotoxic) Waste	[1] [4]
Primary Disposal Route	Incineration at a licensed hazardous waste facility or secure chemical landfill.	[1] [2]
Prohibited Disposal	Do not dispose of down drains, in regular trash, or via evaporation.	[5] [6]
Waste Container Type	Leak-proof, sealed plastic containers; approved sharps containers for needles/syringes.	[1] [2]
Container Labeling	"Hazardous Drug Waste" or "Chemotherapy Waste"; must be clearly labeled and color-coded.	[2]
PPE for Quantities < 500g	Laboratory coat, chemical-resistant gloves (e.g., nitrile), safety goggles.	[1] [6]
PPE for Quantities > 1kg	Disposable low-permeability coverall, disposable shoe covers, gloves, goggles.	[1]
Spill Residue	Collect with absorbent materials; dispose of all cleanup materials as hazardous waste.	[1] [4]

Protocol for Proper Disposal of 6-MPR Waste

This protocol outlines the standard operating procedure for the safe segregation, containment, and disposal of various forms of **6-MPR** waste.

Step 1: Personal Protective Equipment (PPE) and Safety Precautions

- **Wear Appropriate PPE:** Before handling any **6-MPR** waste, don appropriate PPE. This includes a lab coat or a disposable gown, two pairs of chemical-resistant gloves, and safety goggles.^{[1][6]} For larger quantities (over 1 kg), a disposable coverall of low permeability is recommended.^[1]
- **Designated Handling Area:** Conduct all waste handling and segregation procedures within a designated area, such as a chemical fume hood or biological safety cabinet, to minimize inhalation exposure.^[6]

Step 2: Waste Segregation and Collection

- **Identify Waste Streams:** Correctly identify and segregate different types of **6-MPR** waste:
 - **Unused/Expired 6-MPR:** Pure chemical, tablets, or solutions.
 - **Contaminated Sharps:** Needles, syringes, scalpels, or glass slides in contact with **6-MPR**.^[1]
 - **Contaminated Labware and Debris:** Gloves, bench paper, pipette tips, vials, and empty packaging.^[2]
 - **Aqueous Waste:** Rinsate from cleaning contaminated glassware.^[7]
- **Collect Waste:**
 - **Solid and Unused 6-MPR:** Place directly into a designated, leak-proof plastic container with a secure lid.^[1] The container must be clearly labeled as "Hazardous Drug Waste."^[2]
 - **Sharps:** Immediately place all contaminated sharps into an approved, puncture-resistant sharps container.^[1] Do not crush, clip, or recap needles.^[1]

- Contaminated Debris: Place all contaminated disposable items into a thick, leak-proof plastic bag (often yellow or another color designated for chemotherapy waste) inside a rigid, covered waste container.[2]
- Rinsate: The first rinse of chemically contaminated glassware must be collected as hazardous waste.[5] Collect this liquid waste in a compatible, sealed container labeled for hazardous aqueous waste. Subsequent rinses may be drain-disposed if local regulations permit.[5]

Step 3: Container Management and Storage

- Labeling: Ensure all waste containers are clearly and accurately labeled with the words "Hazardous Waste" and identify the contents (i.e., "6-Mercaptopurine Waste").[7]
- Sealing: Keep all waste containers tightly sealed except when adding waste.[5][7]
- Storage: Store sealed waste containers in a designated, secure satellite accumulation area. This area should provide secondary containment to manage potential leaks and be away from incompatible materials.[5][6] Do not accumulate waste for more than nine months.[5]

Step 4: Arranging for Final Disposal

- Professional Disposal Service: The disposal of hazardous drug waste must be handled by a licensed hazardous waste management company.[2]
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[6]
- Documentation: Follow all institutional and vendor procedures for completing waste manifests and other required documentation.

6-MPR Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of 6-mercaptopurine waste.



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Caption: Workflow for the safe segregation, containment, and disposal of **6-MPR** hazardous waste.

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Phone: (601) 213-4426

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